

A Comprehensive Technical Guide to the Safety of p-Anisic Acid-d4

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Compound of Interest

Compound Name: *p*-Anisic acid-d4

Cat. No.: B1381467

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety information for **p-Anisic acid-d4** (4-Methoxybenzoic acid-d4). It is intended to furnish researchers, scientists, and drug development professionals with the critical data and procedural guidance necessary for its safe handling, storage, and disposal.

Introduction: **p-Anisic acid-d4** is the deuterated analogue of p-Anisic acid, a naturally occurring compound found in anise.[1][2][3] In research and drug development, deuterated compounds like **p-Anisic acid-d4** are valuable as internal standards for quantitative analysis or as tracers to study metabolic pathways.[1] While comprehensive safety data for the deuterated form is not extensively documented, the safety profile is considered analogous to that of the parent compound, p-Anisic acid (CAS No. 100-09-4), due to the negligible toxicological difference between hydrogen and deuterium isotopes. Therefore, the data presented herein is based on the Safety Data Sheet (SDS) information for non-deuterated p-Anisic acid.

Physical and Chemical Properties

p-Anisic acid is a white to light cream crystalline solid.[4] It is characterized as being stable under normal storage conditions. Key quantitative physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₄ D ₄ O ₃	
Molecular Weight	156.17 g/mol	
Appearance	White to off-white/light cream crystalline powder	
Odor	Odorless to slight characteristic odor	
Melting Point	181 - 186 °C (357.8 - 366.8 °F)	
Boiling Point	275 - 280 °C (527 - 536 °F)	
Flash Point	185 °C (365 °F)	
Autoignition Temperature	250 °C (482 °F)	
Density	1.385 g/cm ³	
Solubility in Water	Slightly soluble; 0.3 g/L at 20°C	
Solubility in Solvents	Highly soluble in alcohols; soluble in ether, chloroform, and ethyl acetate.	
pH	3-4 (saturated solution)	

Hazard Identification and Classification

p-Anisic acid is classified as harmful if swallowed and as an irritant to the skin, eyes, and respiratory tract. Dust generated from the powder may form explosive mixtures in the air.

Hazard Classification	Code	Description	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)		
Signal Word	Warning		
Acute Toxicity, Oral	H302 (Category 4)	Harmful if swallowed.	
Skin Irritation	H315 (Category 2)	Causes skin irritation.	
Eye Irritation	H319 (Category 2)	Causes serious eye irritation.	
Specific Target Organ Toxicity	H335 (Category 3)	May cause respiratory irritation.	
HMIS Rating	Health: 2, Flammability: 1, Physical: 0		
NFPA Rating	Health: 2, Fire: 1, Reactivity: 0		

Toxicological Information

The toxicological properties of p-Anisic acid have not been fully investigated. The primary health effects are related to its irritant properties and acute oral toxicity.

Effect	Description	Source(s)
Inhalation	May be harmful if inhaled; causes respiratory tract irritation.	
Skin Contact	May be harmful if absorbed through the skin; causes skin irritation.	
Eye Contact	Causes serious eye irritation.	
Ingestion	Harmful if swallowed. Swallowing a small quantity can result in a serious health hazard.	
Carcinogenicity	No component of this product is identified as a probable, possible, or confirmed human carcinogen by IARC.	
Mutagenicity	No information available.	
Reproductive Toxicity	Not classified as a reproductive toxicant.	

Experimental Safety Protocols

Adherence to strict safety protocols is mandatory when handling **p-Anisic acid-d4**. The following sections detail the standard operating procedures for various scenarios based on established safety data.

Protocol for First Aid Response

Immediate and appropriate first aid is critical in the event of an exposure.

- General Advice: In all cases of exposure, consult a physician and provide them with this safety data sheet.

- Inhalation Exposure:
 - Immediately move the affected person to fresh air.
 - If breathing is difficult, administer oxygen.
 - If symptoms such as respiratory irritation persist, seek medical attention.
- Skin Contact:
 - Remove all contaminated clothing.
 - Wash the affected skin area thoroughly with soap and plenty of water.
 - If skin irritation occurs or persists, seek medical advice.
- Eye Contact:
 - Immediately hold eyelids open and rinse cautiously and thoroughly with plenty of water for at least 15 minutes.
 - Remove contact lenses if present and easy to do so, and continue rinsing.
 - Seek immediate medical attention.
- Ingestion:
 - Rinse the mouth thoroughly with water.
 - Do NOT induce vomiting.
 - Call a poison center or doctor if you feel unwell and seek immediate medical attention.

Protocol for Accidental Release (Spill) Containment and Cleanup

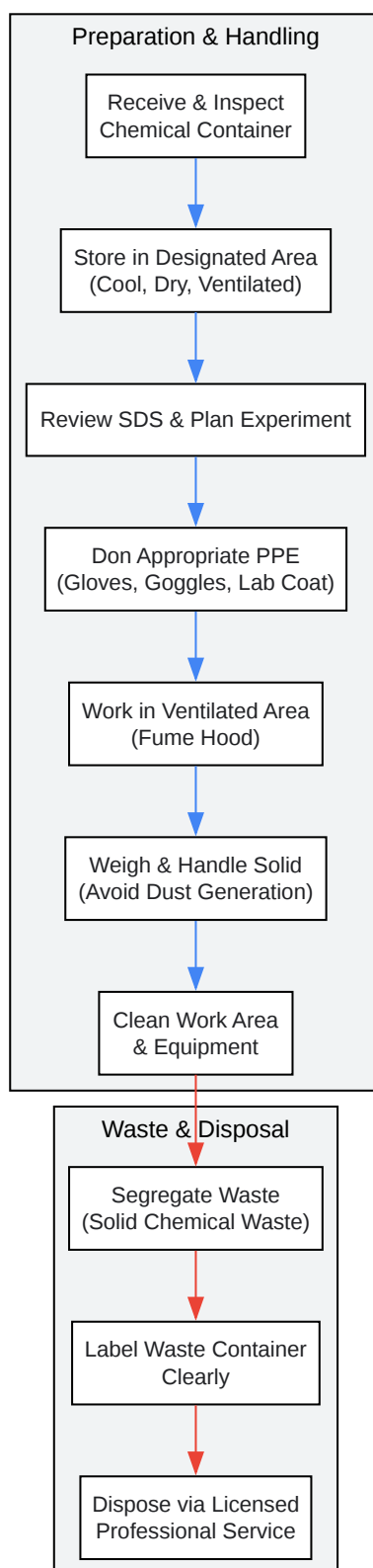
Proper containment and cleanup are essential to prevent environmental contamination and personnel exposure.

- **Personnel Precautions:** Evacuate unnecessary personnel from the area. Ensure adequate ventilation. Wear appropriate personal protective equipment (PPE) as described in Section 6.0, including respiratory protection, chemical-resistant gloves, and safety goggles. Avoid breathing dust and prevent contact with skin and eyes.
- **Containment:** Prevent the material from entering drains, sewers, or waterways.
- **Cleanup:**
 1. Carefully sweep or shovel the spilled material. Avoid actions that generate dust.
 2. Place the collected material into a suitable, sealed, and labeled container for disposal.
 3. Flush the spill area with water after material pickup is complete.

Handling, Storage, and Disposal

Safe Handling Workflow

The following diagram outlines the standard workflow for handling **p-Anisic acid-d4** in a laboratory setting.



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Caption: Standard workflow for the safe handling and disposal of **p-Anisic acid-d4**.

Storage and Disposal Recommendations

- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed to prevent moisture contact. Store away from strong oxidizing agents and strong bases.
- **Disposal:** Dispose of unused material and its container in accordance with all applicable local, state, and federal regulations. It is recommended to contact a licensed professional waste disposal service.

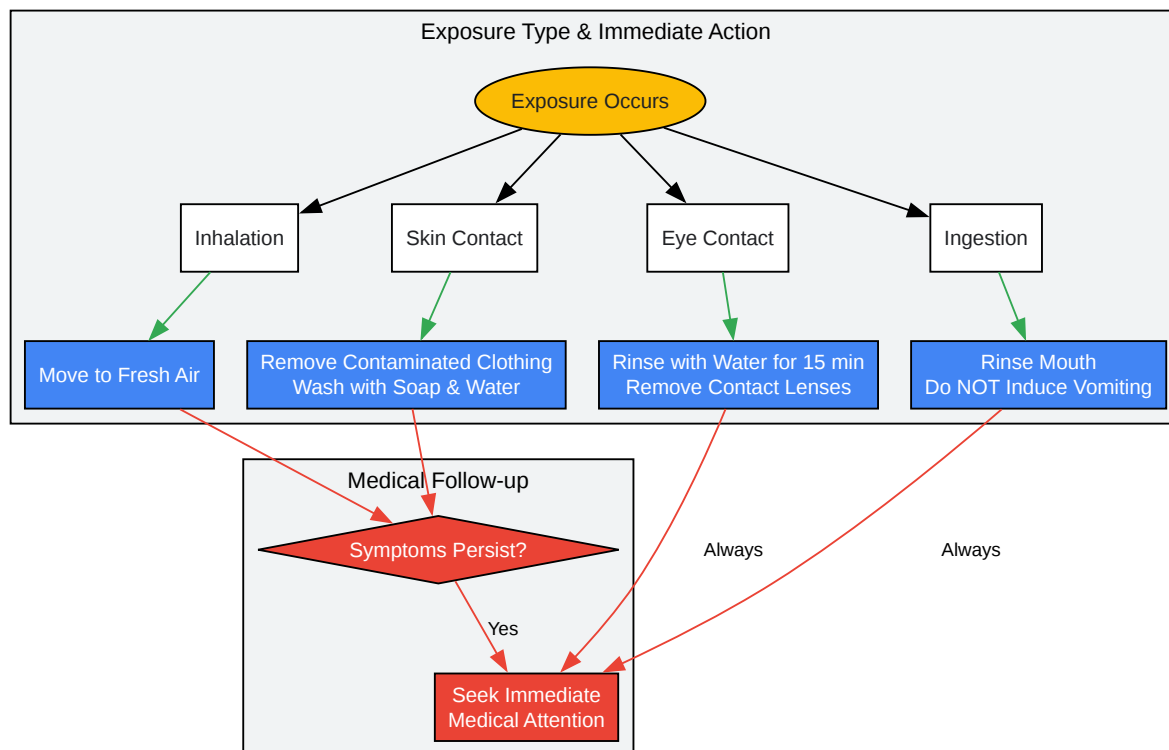
Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are crucial for minimizing exposure risk.

Control Measure	Specification	Source(s)
Engineering Controls	Ensure adequate ventilation. Use local exhaust ventilation where dust is generated. Safety showers and eyewash stations should be close to the workstation.	
Eye/Face Protection	Use chemical safety goggles or safety glasses with side-shields conforming to EN166 or NIOSH standards.	
Hand Protection	Wear suitable chemical-resistant gloves (e.g., Nitrile, Neoprene, Butyl rubber). Inspect gloves before use.	
Skin/Body Protection	Wear protective work clothing or a complete suit protecting against chemicals.	
Respiratory Protection	If ventilation is insufficient or dust is generated, use a NIOSH-approved dust respirator.	
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas. Handle in accordance with good industrial hygiene and safety practice.	

First Aid Decision Pathway

The following diagram illustrates the logical decision-making process for administering first aid upon exposure.



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